

An In-depth Technical Guide to ZINC04177596 (4-Sulfanylbenzaldehyde)

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Compound of Interest

Compound Name: ZINC04177596

Cat. No.: B15565754

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For Researchers, Scientists, and Drug Development Professionals

Introduction

ZINC04177596, chemically identified as 4-sulfanylbenzaldehyde or 4-mercaptobenzaldehyde, is an aromatic organic compound belonging to the family of thiophenols. While the "discovery" of such a fundamental chemical structure is not a singular event, its importance lies in its utility as a versatile building block in organic synthesis. This technical guide provides a comprehensive overview of the synthesis, physicochemical properties, and known applications of 4-sulfanylbenzaldehyde, with a focus on experimental protocols and logical workflows relevant to researchers in drug discovery and materials science.

Physicochemical Properties

The following table summarizes the key physicochemical properties of 4-sulfanylbenzaldehyde. [1][2] This data is crucial for its application in experimental settings, including reaction setup and purification.

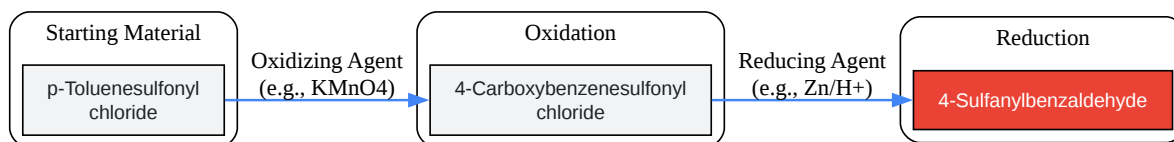
Property	Value	Source
Molecular Formula	C7H6OS	PubChem[1]
Molecular Weight	138.19 g/mol	PubChem[1]
CAS Number	91358-96-2	PubChem[1]
Appearance	Off-white to pale yellow solid	ChemicalBook
Melting Point	130 °C	LookChem
Boiling Point	257.1±23.0 °C (Predicted)	ChemicalBook
Solubility	Slightly soluble in DMF and DMSO	LookChem
pKa	5.25±0.10 (Predicted)	LookChem
InChIKey	NRLPPGBADQVXSJ-UHFFFAOYSA-N	PubChem
Canonical SMILES	<chem>C1=CC(=CC=C1C=O)S</chem>	PubChem

Synthesis of 4-Sulfanylbenzaldehyde

The synthesis of 4-sulfanylbenzaldehyde can be achieved through various methods, primarily adapting established routes for the preparation of thiophenols. A common and effective strategy involves the reduction of a corresponding sulfonyl chloride.

General Synthesis Workflow

The logical flow for a common synthetic approach to 4-sulfanylbenzaldehyde is depicted below. This workflow starts from an easily accessible starting material and proceeds through key intermediates to the final product.



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Caption: General synthetic workflow for 4-sulfanylbenzaldehyde.

Experimental Protocol: Reduction of 4-Carboxybenzenesulfonyl Chloride

This protocol details a representative method for the synthesis of 4-sulfanylbenzaldehyde via the reduction of a commercially available or synthesized sulfonyl chloride derivative.

Materials:

- 4-Carboxybenzenesulfonyl chloride
- Zinc dust
- Concentrated Sulfuric Acid
- Ice
- Diethyl ether (or other suitable organic solvent)
- Calcium chloride (for drying)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a mechanical stirrer and set in an ice-salt bath, carefully add concentrated sulfuric acid to cracked ice to achieve a temperature of -5 to 0 °C.

- **Addition of Starting Material:** While maintaining the low temperature and stirring, gradually add 4-carboxybenzenesulfonyl chloride to the cold acid mixture.
- **Addition of Reducing Agent:** Slowly add zinc dust in portions, ensuring the temperature does not rise above 0 °C. The reaction is exothermic and may require careful monitoring and cooling.
- **Reaction Progression:** After the addition of zinc dust is complete, continue stirring the mixture at 0 °C for 1-2 hours.
- **Warming and Reflux:** Remove the ice bath and allow the reaction mixture to warm to room temperature. A vigorous reaction with hydrogen evolution may occur. Once subsided, gently heat the mixture to a boil and reflux for several hours until the reaction is complete, which is often indicated by a color change to grayish-white.
- **Work-up and Extraction:** Cool the reaction mixture and extract the product with a suitable organic solvent like diethyl ether.
- **Drying and Purification:** Dry the organic extract over anhydrous calcium chloride, filter, and remove the solvent under reduced pressure. The crude product can be further purified by distillation or recrystallization.

Biological Activity and Applications

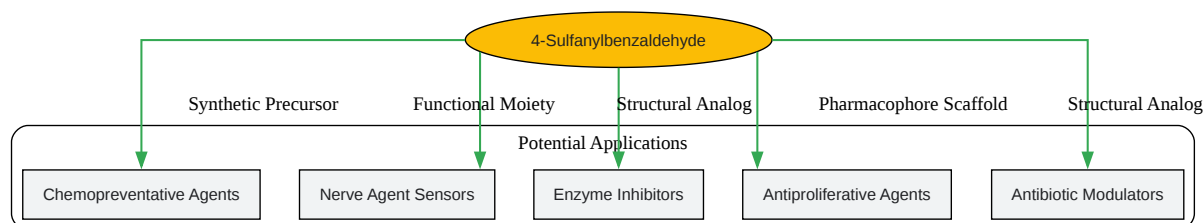
While specific, in-depth biological studies on 4-sulfanylbenzaldehyde are limited, its structural motifs—a reactive aldehyde and a nucleophilic thiol—suggest several potential applications in drug discovery and chemical biology.

Known and Potential Applications

- **Precursor for Chemopreventative Agents:** 4-Sulfanylbenzaldehyde is used as a starting material in the synthesis of more complex molecules with potential chemopreventative properties.
- **Detection of Nerve Agents:** The thiol group can be utilized in the development of sensors for the detection of nerve agents through specific chemical reactions.

- **Enzyme Inhibition:** Benzaldehyde derivatives are known to act as enzyme inhibitors. For instance, 4-hydroxybenzaldehyde, a structurally similar compound, has been shown to be a competitive inhibitor of GABA transaminase (GABA-T) and succinic semialdehyde dehydrogenase (SSADH). This suggests that 4-sulfanylbzaldehyde could be explored as an inhibitor for various enzymes, particularly those with active sites that can interact with aldehydes or thiols.
- **Antiproliferative Activity:** Analogs of benzaldehyde have been investigated for their antiproliferative activity in cancer cell lines. The specific effects of the 4-sulfanyl substitution in this context remain an area for further research.
- **Antibiotic Modulation:** Benzaldehyde has been shown to modulate the activity of certain antibiotics. The introduction of a thiol group could influence this activity, potentially through different mechanisms of interaction with bacterial targets.

The logical relationship for the application of 4-sulfanylbzaldehyde as a chemical intermediate is illustrated in the following diagram.



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Caption: Potential applications derived from 4-sulfanylbzaldehyde.

Signaling Pathway Involvement: An Area for Future Research

Currently, there is a lack of specific studies detailing the direct interaction of 4-sulfanylbzaldehyde with and modulation of defined signaling pathways. However, based on the known activities of related benzaldehyde and thiophenol compounds, several avenues for investigation can be proposed. For example, its potential as an enzyme inhibitor suggests it could interfere with metabolic or cell signaling pathways regulated by the target enzyme. Further research is required to elucidate any specific signaling pathway involvement.

Conclusion

ZINC04177596, or 4-sulfanylbzaldehyde, is a readily synthesizable aromatic compound with significant potential as a chemical intermediate in various fields, including medicinal chemistry and materials science. While its own biological activity is not extensively characterized, its structural features make it an attractive starting point for the development of novel therapeutic agents and chemical probes. The experimental protocols and data presented in this guide provide a solid foundation for researchers to utilize 4-sulfanylbzaldehyde in their scientific endeavors.

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References

- 1. 4-Sulfanylbzaldehyde | C7H6OS | CID 10920578 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Mercaptobenzaldehyde | lookchem [lookchem.com]
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